

Vitamin E-13C2,d6 certificate of analysis.

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Compound of Interest

Compound Name: Vitamin E-13C2,d6

Cat. No.: B12414318

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Technical Guide: Vitamin E-13C2,d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Vitamin $E^{-13}C_2,d_6$, a stable isotope-labeled form of α -tocopherol. This document details its typical analytical specifications, explores its role in key cellular signaling pathways, and presents a representative experimental workflow for its application in research settings.

Certificate of Analysis (Typical Data)

The following table summarizes the typical quantitative data found on a Certificate of Analysis for Vitamin E-13C2,d6. These values are representative and may vary slightly between different commercial suppliers.



Parameter	Specification
Chemical Formula	C27 ¹³ C2H44D6O2
Molecular Weight	438.72 g/mol
Appearance	Clear, colorless to slightly yellow viscous oil
Chemical Purity (HPLC)	≥98%
Isotopic Purity (¹³C)	≥99%
Isotopic Purity (D)	≥98%
Solubility	Soluble in acetone, ethanol, and vegetable oils; practically insoluble in water.[1]
Storage Conditions	Store at -20°C, protected from light.[2]
Heavy Metals	
Lead (Pb)	< 10 ppm
Arsenic (As)	< 2 ppm
Mercury (Hg)	< 1 ppm

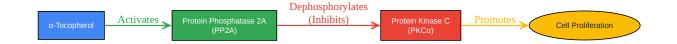
Role in Cellular Signaling

Vitamin E, primarily α -tocopherol, is not only a potent lipid-soluble antioxidant but also a modulator of various signal transduction pathways.[3][4] Its functions extend beyond protecting cell membranes from oxidative damage to regulating gene expression and enzymatic activity. [4]

Modulation of Protein Kinase C (PKC) Pathway

One of the most well-documented non-antioxidant roles of α -tocopherol is the inhibition of Protein Kinase C (PKC) activity.[3][5] This regulation is not due to direct interaction with PKC but is linked to the activation of protein phosphatase 2A (PP2A), which dephosphorylates and thereby inactivates PKC α .[5] The inhibition of PKC by α -tocopherol can impact downstream cellular processes such as cell proliferation.[3][5]



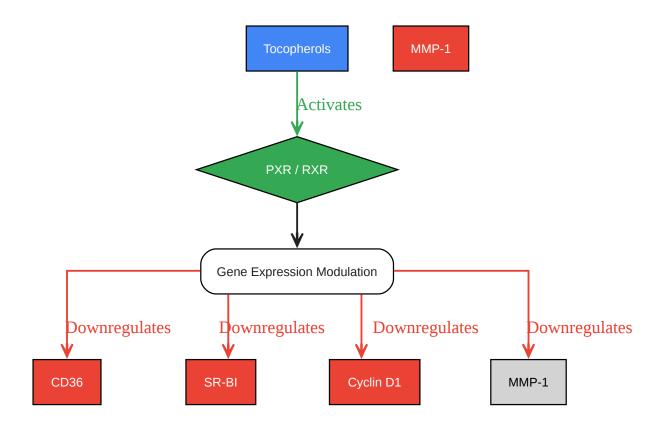


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Caption: α -Tocopherol-mediated inhibition of the Protein Kinase C pathway.

Influence on Gene Expression

Vitamin E has been shown to regulate the expression of a variety of genes involved in lipid metabolism, inflammation, and cell cycle control.[6] For instance, it can downregulate the expression of scavenger receptors like CD36, which are involved in lipid uptake and atherosclerosis.[6][7] This regulation can occur through the modulation of transcription factors such as Pregnane X Receptor (PXR).[6]



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Caption: Regulation of gene expression by tocopherols via transcription factors.



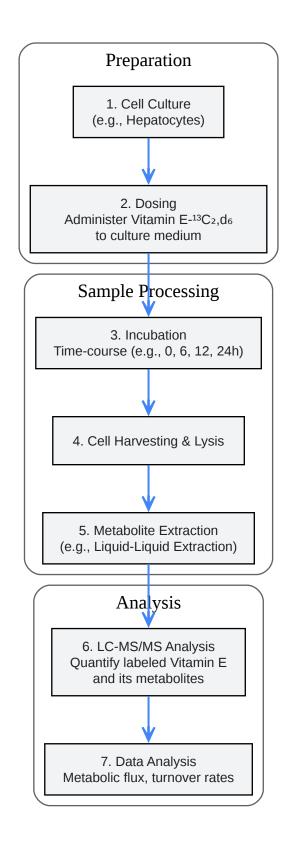
Experimental Protocols

Stable isotope-labeled compounds like Vitamin E-¹³C₂,d₆ are primarily used as tracers in metabolic research and for quantitation in pharmacokinetic studies.[8] The heavy isotopes allow for the differentiation of the administered compound from its endogenous counterparts using mass spectrometry.

Representative Experimental Workflow: Metabolic Fate Analysis

This workflow outlines a general procedure for tracing the metabolic fate of Vitamin E-13C2,d6 in a cell culture model.





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Caption: Workflow for a metabolic fate study using Vitamin E-13C2,d6.



Methodologies:

- Cell Culture: Plate cells (e.g., HepG2 human hepatoma cells) in appropriate culture vessels and grow to desired confluency.
- Dosing Solution Preparation: Prepare a stock solution of Vitamin E-13C2,d6 in a suitable solvent (e.g., ethanol) and dilute to the final working concentration in the cell culture medium.
- Incubation: Replace the existing medium with the dosing medium containing Vitamin E
 13C2,d6. Incubate the cells for various time points.
- Cell Harvesting and Lysis: At each time point, wash the cells with ice-cold phosphate-buffered saline (PBS) and then lyse the cells using a suitable lysis buffer.
- Metabolite Extraction: Perform a liquid-liquid extraction on the cell lysate, typically using a combination of polar and non-polar solvents (e.g., methanol, chloroform, and water) to separate the lipid-soluble metabolites.
- LC-MS/MS Analysis: Analyze the lipid fraction using a liquid chromatography-tandem mass spectrometry (LC-MS/MS) system. Develop a multiple reaction monitoring (MRM) method to specifically detect and quantify the parent Vitamin E-13C2,d6 and its expected labeled metabolites based on their unique mass-to-charge ratios.
- Data Analysis: Integrate the peak areas from the LC-MS/MS chromatograms to determine
 the concentration of the labeled compounds at each time point. Use this data to calculate
 rates of uptake, metabolism, and turnover.

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